

Operational Guide: Safe Disposal of {2-[(Hydroxyimino)methyl]phenyl}methanol

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Compound of Interest

Compound Name:	{2-[(Hydroxyimino)methyl]phenyl}methanol
CAS No.:	125593-28-4
Cat. No.:	B1147716

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Executive Summary

Immediate Action Required: Treat **{2-[(Hydroxyimino)methyl]phenyl}methanol** as a thermally sensitive organic intermediate. While not classified as a high explosive, the presence of the oxime moiety (-CH=N-OH) introduces latent energy that can result in exothermic decomposition if subjected to high heat or strong acidic catalysis.

Disposal Pathway: This compound must be segregated into Non-Halogenated Organic Waste streams destined for high-temperature incineration. Under no circumstances should this material be disposed of via sanitary sewer or mixed with strong oxidizing acids.

Chemical Profile & Hazard Identification

Before initiating disposal, verify the material identity to ensure protocol alignment.

Parameter	Specification
Chemical Name	{2-[(Hydroxyimino)methyl]phenyl}methanol
Common Synonyms	2-(Hydroxymethyl)benzaldehyde oxime; 1,2-Benzenedimethanol mono-oxime
CAS Number	612-14-6
Molecular Formula	C ₈ H ₉ NO ₂
Physical State	White to off-white solid (typically)
Key Functional Groups	Aldoxime (Thermal instability risk), Benzyl Alcohol (Oxidation risk)
Primary Hazards	Skin/Eye Irritant (H315, H319); Potential Thermal Decomposition

The "Why" Behind the Protocol (Expert Insight)

As a researcher, you must understand the causality of the hazards:

- **Oxime Instability:** The -C=N-OH bond is susceptible to the Beckmann Rearrangement or dehydration to nitriles under acidic conditions/heat. These reactions are often exothermic.
- **Ortho-Substitution Effect:** The proximity of the hydroxymethyl group (-CH₂OH) to the oxime allows for potential intramolecular cyclization (forming benzoxazines) if catalyzed by acid. This unpredictable chemistry necessitates strict segregation from acidic waste streams.
- **Hydrolysis Risk:** Contact with aqueous acids can hydrolyze the oxime back to the parent aldehyde and hydroxylamine. Hydroxylamine is cytotoxic and potentially explosive when concentrated.

Pre-Disposal Stabilization & Segregation

Trustworthiness Check: Perform these checks to validate waste stability.

A. Chemical Compatibility Check

- **INCOMPATIBLE:** Sulfuric acid, Nitric acid, Chromic acid, Peroxides.

- COMPATIBLE: Ethanol, Methanol, Ethyl Acetate, Dichloromethane (if halogenated waste is permitted).

B. Pre-Treatment (For Pure Quantities > 5g)

To mitigate thermal hot-spots during transport and incineration, it is best practice to dilute pure solid oximes.

- Dissolution: Dissolve the solid in a compatible non-halogenated solvent (e.g., Ethanol or Acetone) to a concentration of <10% w/v.
- Rationale: Solvation acts as a thermal heat sink, reducing the risk of runaway decomposition in the event of external heating during waste transit.

Step-by-Step Disposal Protocol

Step 1: Waste Stream Classification

Assign the material to the Non-Halogenated Organic Solvent/Solid stream.

- RCRA Considerations: While not typically a P- or U-listed waste specifically by CAS, it displays characteristics of ignitability (if dissolved in solvent) or reactivity (thermal).
- EPA Waste Code (Generic): D001 (Ignitable) if in flammable solvent; otherwise, classify as "Non-Regulated Chemical Waste" managed as hazardous.

Step 2: Packaging

- Container Selection: Use High-Density Polyethylene (HDPE) or Amber Glass containers. Avoid metal cans if the material is wet or in solution (corrosion risk).
- Headspace: Leave at least 10% headspace in the container to accommodate potential vapor expansion.
- Closure: Ensure the cap is a screw-top with a chemically resistant liner (PTFE/Teflon).

Step 3: Labeling

The label must be legible and solvent-resistant. Include the following data:

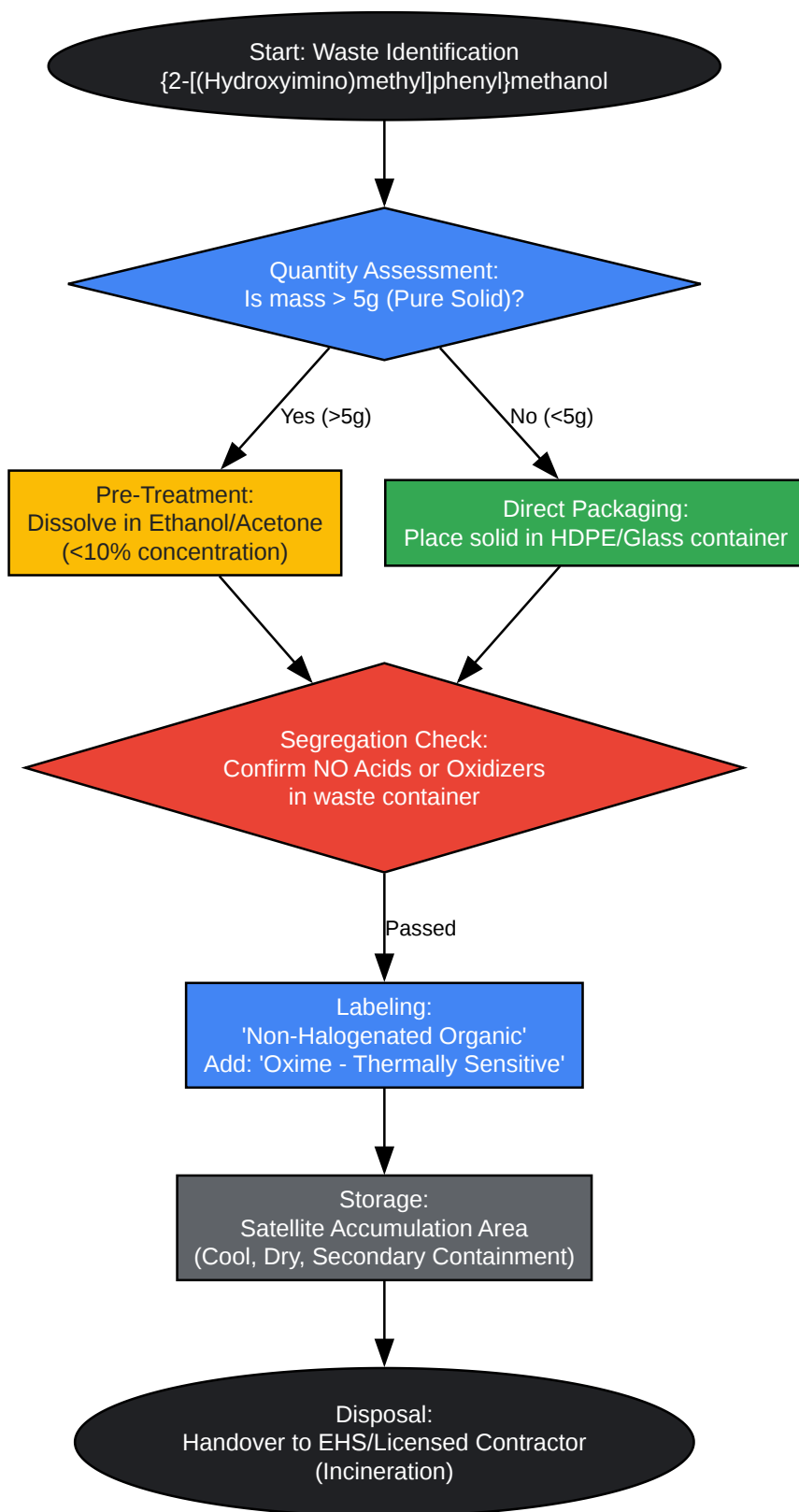
- Full Chemical Name: **{2-[(Hydroxyimino)methyl]phenyl}methanol**
- Constituents: (If dissolved) e.g., "10% in Acetone"
- Hazard Warnings: "IRRITANT", "ORGANIC OXIME - THERMALLY SENSITIVE"

Step 4: Storage Pending Pickup

- Store in a Satellite Accumulation Area (SAA).
- Temperature Control: Keep cool (below 25°C). Avoid direct sunlight.[\[1\]](#)
- Secondary Containment: Place the bottle in a polyethylene tray to capture potential leaks.

Decision Logic & Workflow

The following diagram illustrates the critical decision nodes for disposing of this specific oxime derivative.



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Caption: Operational workflow for the segregation, treatment, and packaging of CAS 612-14-6, emphasizing quantity-dependent stabilization.

Emergency Contingencies

Scenario	Response Protocol
Spill (Solid)	1. Isolate the area.2.[2] Dampen solid with water/ethanol to prevent dust generation.3. Sweep into a disposal container using non-sparking tools.
Spill (Liquid)	1. Absorb with vermiculite or clay-based absorbent.2. Do not use sawdust (combustible).3. Place in a sealed container labeled "Spill Debris".
Skin Contact	Wash immediately with soap and water for 15 minutes. Oximes can absorb through skin.
Fire	Use CO ₂ , Dry Chemical, or Alcohol-resistant foam. Avoid water jets if material is molten (spreads fire).

References

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